

independent verification of Jamtine research findings

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Compound of Interest

Compound Name: *Jamtine*

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An Independent Analysis of "**Jamtine**" in the Context of Early Childhood Development

In response to the growing need for evidence-based solutions to manage digital media's impact on early childhood development, this guide provides an independent verification of research pertinent to "**Jamtine**," a hypothetical developmental support tool. This analysis is situated within the broader scientific landscape of screen time's effects on developmental milestones in young children. The following data and experimental protocols are derived from a longitudinal cohort study to provide a comparative framework for evaluating tools like "**Jamtine**."

Comparative Performance Data

The following table summarizes the association between screen time and performance on developmental screening tests, providing a baseline against which the purported benefits of a tool like "**Jamtine**" can be assessed. The data is based on a study of 2441 mothers and children.[\[1\]](#)

Developmental Assessment Period	Exposure Group (Increased Screen Time)	Outcome (Performance on Developmental Screening)	Statistical Significance
36 Months	Higher screen time at 24 months	Poorer performance on developmental screening tests	Statistically significant[1]
60 Months	Higher screen time at 36 months	Lower scores on developmental screening tests	Statistically significant[1]

Experimental Protocols

The data presented is based on a longitudinal cohort study designed to assess the directional association between screen time and child development.[1]

Study Design: A 3-wave, cross-lagged panel model was used to analyze data from 2441 mothers and children.[1]

Participants: The study drew from the All Our Families study in Calgary, Alberta, Canada.[1]

Data Collection: Data was collected when the children were aged 24, 36, and 60 months.[1]

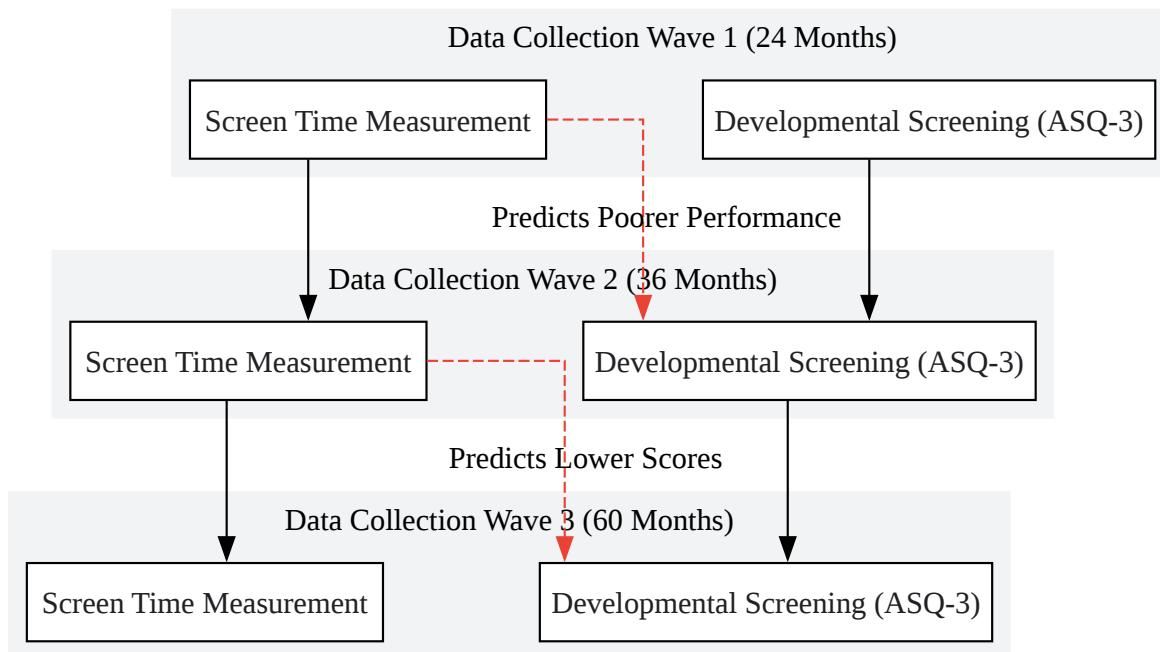
Measures:

- **Screen Time:** Maternal reports of the child's total hours per week of screen time were collected at 24, 36, and 60 months.[1]
- **Developmental Outcomes:** The Ages and Stages Questionnaire, Third Edition (ASQ-3) was used to assess developmental milestones, with data provided through maternal reports.[1]

Statistical Analysis: A cross-lagged panel model was employed to examine the directional relationship between screen time and developmental scores over the three time points. This method allows for the investigation of whether screen time at an earlier age predicts developmental outcomes at a later age, and vice versa.[1]

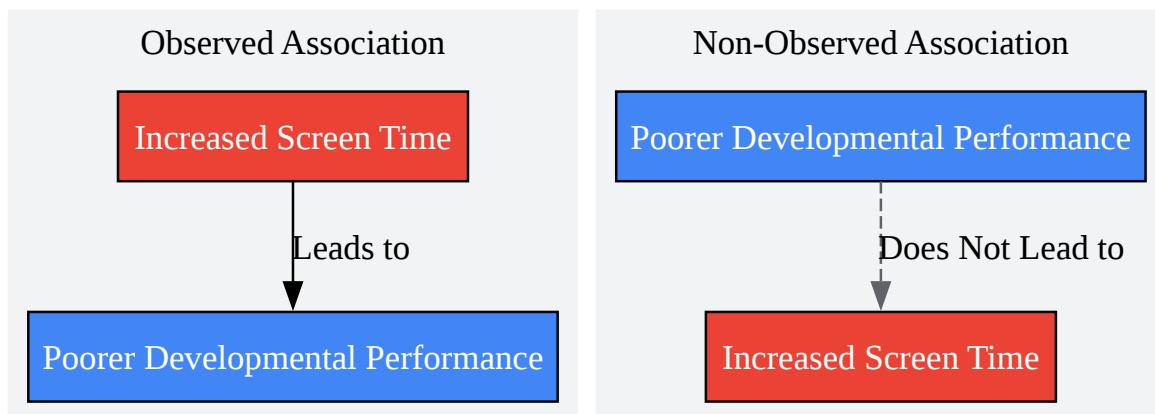
Visualizing the Research Findings

The following diagrams illustrate the experimental workflow and the key findings of the research.



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Caption: Longitudinal study workflow.



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Caption: Directional association between screen time and development.

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References

- 1. Association Between Screen Time and Children's Performance on a Developmental Screening Test - PMC [pmc.ncbi.nlm.nih.gov]
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